

# Propyne-d4: A Technical Overview of its Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Propyne-d4*

CAS No.: *6111-63-3*

Cat. No.: *B1606906*

[Get Quote](#)

This technical guide provides an in-depth overview of the chemical properties of **propyne-d4**, a deuterated isotopologue of propyne. The information is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds.

## Core Properties of Propyne-d4

**Propyne-d4**, also known as 1,3,3,3-tetradeuterioprop-1-yne, is a form of propyne where four hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution makes it a valuable tool in various scientific applications, primarily as an internal standard in mass spectrometry-based quantitative analysis and for elucidating reaction mechanisms.

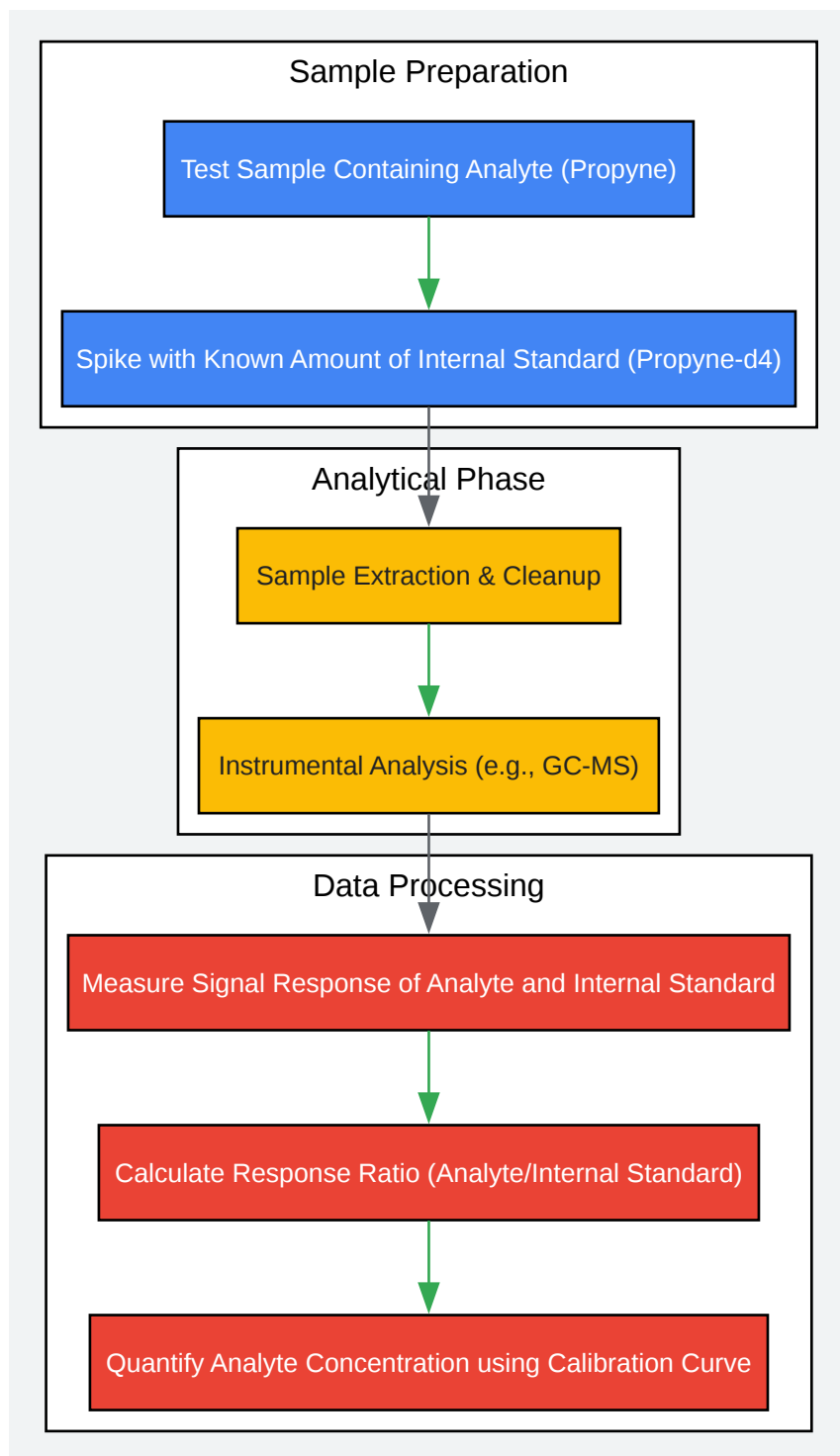
## Quantitative Data Summary

The key quantitative properties of **propyne-d4** are summarized in the table below. The molecular weight can vary slightly depending on the calculation method and the specific isotopic abundances of the constituent elements.

| Property            | Value               | Source                                                      |
|---------------------|---------------------|-------------------------------------------------------------|
| CAS Registry Number | 6111-63-3           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Formula   | C3D4                | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Weight    | 44.09 g/mol         | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| 44.088507 g/mol     | <a href="#">[2]</a> |                                                             |
| 44.0885 g/mol       | <a href="#">[3]</a> |                                                             |

## Conceptual Experimental Workflow: Propyne-d4 as an Internal Standard

While specific experimental protocols for **propyne-d4** are application-dependent, a common use is as an internal standard for the quantification of the non-deuterated propyne or a structurally similar analyte in a complex matrix. The following workflow diagram illustrates this process.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Propyne-d4 | C3H4 | CID 138663 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. Propyne-d4 \[webbook.nist.gov\]](#)
- [4. Propyne-d4 \(CAS 6111-63-3\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- To cite this document: BenchChem. [Propyne-d4: A Technical Overview of its Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606906/docs#propyne-d4-a-technical-overview-of-its-properties-and-applications\]](https://www.benchchem.com/product/b1606906/docs#propyne-d4-a-technical-overview-of-its-properties-and-applications)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check